

# Safeguarding Your Research: A Comprehensive Guide to Handling 1-Chloro-2-propanol

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## Compound of Interest

Compound Name: 1-Chloro-2-propanol

Cat. No.: B090593

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of **1-Chloro-2-propanol**.

**1-Chloro-2-propanol** is a flammable and toxic chemical that requires careful handling to ensure the safety of laboratory personnel and the environment.<sup>[1]</sup> Adherence to proper personal protective equipment (PPE) protocols, operational procedures, and disposal plans is critical to mitigate the risks associated with this compound. This guide provides essential, step-by-step guidance for the safe use of **1-Chloro-2-propanol** in a laboratory setting.

## Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **1-Chloro-2-propanol**.

Property	Value
Chemical Formula	C <sub>3</sub> H <sub>7</sub> ClO[2]
Molecular Weight	94.54 g/mol [1][2][3][4][5]
Appearance	Clear, colorless liquid[2][6]
Boiling Point	126-127 °C (259-261 °F)[2][3][7]
Flash Point	51-52 °C (123.8-125.6 °F)[1][3][7]
Density	1.111 g/mL at 25 °C[3]
Vapor Pressure	4.875 mmHg at 20 °C[6]
Occupational Exposure Limit (ACGIH TLV-TWA)	1 ppm[8][9][10]

## Experimental Protocols: Operational Plan for Handling 1-Chloro-2-propanol

### 1. Engineering Controls and Preparation:

- Ventilation: Always handle **1-Chloro-2-propanol** in a well-ventilated area.[11] A chemical fume hood is required.[1]
- Ignition Sources: Eliminate all potential ignition sources, such as open flames, hot surfaces, and sparks, from the work area.[8][11] Use explosion-proof electrical and lighting equipment.[1][11]
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1][8]

### 2. Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves. Butyl rubber and Viton are recommended materials.[6][8] Always inspect gloves for integrity before use and replace them immediately if any damage is observed.[7]

- Eye and Face Protection: Chemical splash goggles are mandatory.[6] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.[8]
- Respiratory Protection: If there is a risk of inhalation or if working outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is required.[6][7]
- Protective Clothing: A lab coat or chemical-resistant apron should be worn.[6][8] In cases of potential significant exposure, chemical-resistant coveralls may be necessary.[12]

### 3. Handling Procedure:

- Container Handling: Keep containers of **1-Chloro-2-propanol** tightly closed when not in use and store them in a cool, dry, and well-ventilated area away from heat and direct sunlight.[8][11]
- Dispensing: When transferring the liquid, use non-sparking tools and ground and bond the container and receiving equipment to prevent static discharge.[11]
- Personal Hygiene: Avoid all personal contact with the chemical, including inhalation.[6] Do not eat, drink, or smoke in the work area.[8][11] Wash hands thoroughly after handling.[8]

### 4. Spill Response:

- Minor Spills:
  - Evacuate non-essential personnel from the immediate area.[8]
  - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, dry sand, or earth.[8]
  - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[8]
  - Ventilate the area and wash the spill site once the cleanup is complete.[8]
- Major Spills:
  - Evacuate the area immediately and alert emergency responders.[6]

- Move upwind from the spill if possible.[\[6\]](#)

## Disposal Plan

All waste containing **1-Chloro-2-propanol** must be treated as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[6\]](#)[\[8\]](#)

### 1. Waste Collection:

- Collect all **1-Chloro-2-propanol** waste, including contaminated absorbents and disposable PPE, in a designated and properly labeled hazardous waste container.[\[8\]](#)
- Ensure the container is compatible with the chemical and is kept tightly sealed.[\[8\]](#)

### 2. Storage:

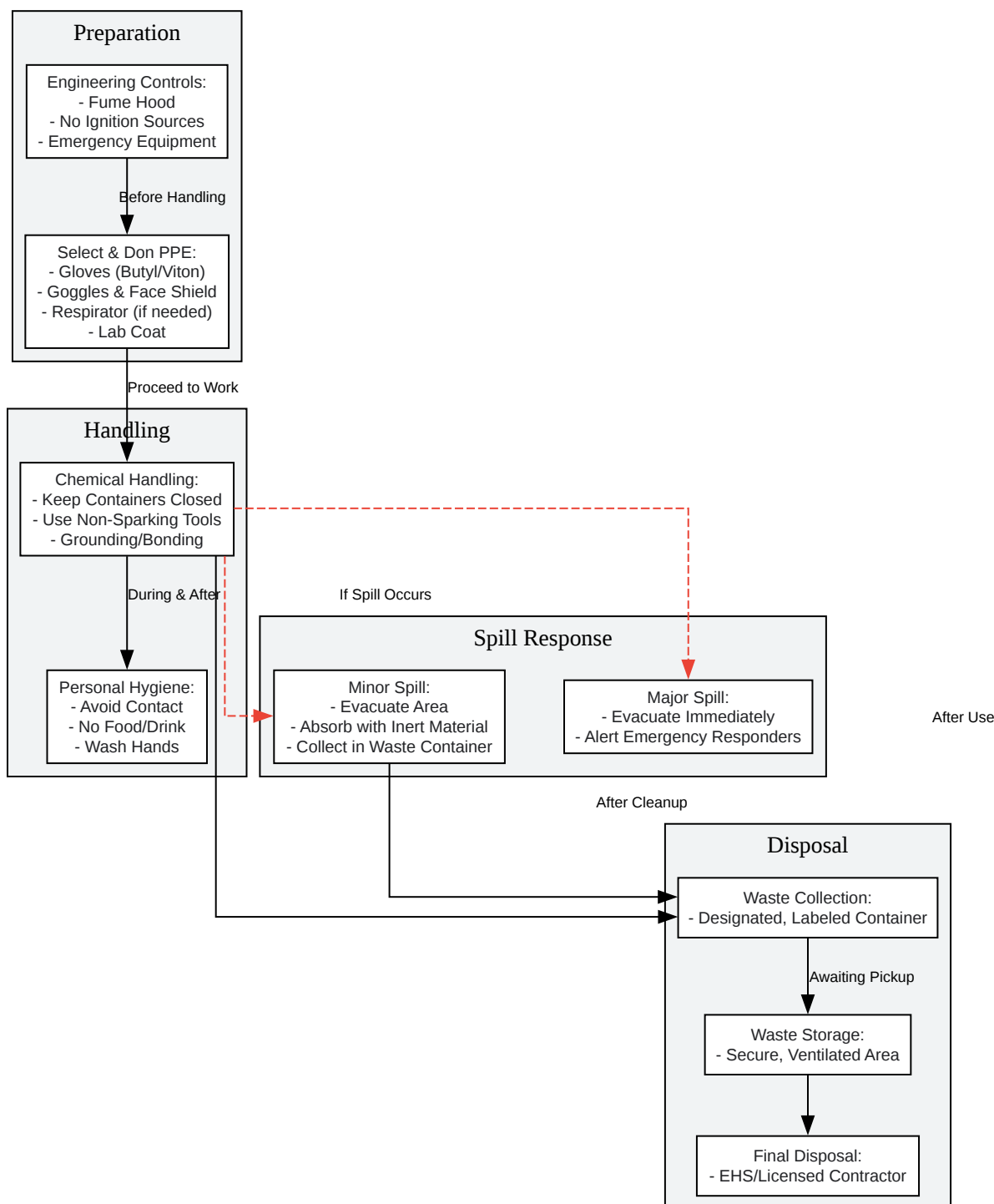
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.

### 3. Disposal:

- Arrange for the pickup and disposal of the hazardous waste through your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
- Do not dispose of **1-Chloro-2-propanol** down the drain or in regular trash.[\[11\]](#)

## Workflow and Safety Logic

The following diagram illustrates the logical flow of operations for safely handling **1-Chloro-2-propanol**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **1-Chloro-2-propanol**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 1-Chloro-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090593#personal-protective-equipment-for-handling-1-chloro-2-propanol]

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